

safety and handling precautions for 1,5-Dichloropentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Dichloropentane

Cat. No.: B010660

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **1,5-Dichloropentane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,5-Dichloropentane** (CAS No. 628-76-2), a flammable and toxic chemical intermediate used in various organic synthesis applications.^[1] Adherence to these guidelines is critical to ensure personnel safety and environmental protection in a laboratory or industrial setting.

Physicochemical and Hazard Data

Proper handling procedures are predicated on a thorough understanding of the substance's properties and associated hazards.

Quantitative Data Summary

The following table summarizes key quantitative data for **1,5-Dichloropentane**.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ Cl ₂	[2][3][4]
Molecular Weight	141.04 g/mol	[2][5]
Appearance	Colorless to almost colorless clear liquid	[1][3][4]
Melting Point	-72 °C (-97.6 °F)	[3][5][6]
Boiling Point	180 °C (356 °F) at 1013 hPa	[5]
63-66 °C at 10 mm Hg	[3][7]	
Density	1.10 g/cm ³ at 20 °C	[5]
1.106 g/mL at 25 °C	[3][7]	
Flash Point	26 °C (78.8 °F) - closed cup	[5][8]
Vapor Pressure	1.5 hPa at 25 °C	[3][5]
Water Solubility	0.125 g/L (insoluble)	[3][5]
Refractive Index	n ₂₀ /D 1.457	[3][7]

GHS Hazard Classification

1,5-Dichloropentane is classified as a hazardous substance under the Globally Harmonized System (GHS).[9]

- Flammable Liquids: Category 3 (H226: Flammable liquid and vapor)[2][5][9]
- Acute Toxicity, Oral: Category 3 (H301: Toxic if swallowed)[2][5]
- Skin Corrosion/Irritation: Category 2 (H315: Causes skin irritation)[2][5][9]
- Serious Eye Damage/Eye Irritation: Category 2A (H319: Causes serious eye irritation)[2][5][9]
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory tract irritation (H335: May cause respiratory irritation)[2][5][9]

- Hazardous to the Aquatic Environment (Acute): Category 3 (H402: Harmful to aquatic life)
- Hazardous to the Aquatic Environment (Long-term): Category 3 (H412: Harmful to aquatic life with long lasting effects)[4][9]

Signal Word: Danger[5][9]

Hazard Pictograms:

- Flame (GHS02)[5]
- Skull and crossbones (GHS06)[5]
- Exclamation mark (GHS07)

Experimental Protocols and Handling Procedures

Strict adherence to established protocols is mandatory when working with **1,5-Dichloropentane**.

Engineering Controls

- Ventilation: Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to maintain exposure levels below occupational limits.[8][10][11] Use explosion-proof electrical, ventilating, and lighting equipment.[8][9][10]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8][12]

Personal Protective Equipment (PPE)

A risk assessment should precede any handling of this chemical to ensure appropriate PPE is selected.[12]

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[8] A face shield may be necessary for splash protection.[13]
- Skin Protection:

- Gloves: Wear chemical-resistant, impervious gloves (e.g., Nitrile) at all times.[9] Check with the glove manufacturer for breakthrough times and degradation data.
- Protective Clothing: Wear a flame-retardant lab coat or chemical-resistant apron and coveralls to prevent skin contact.[8][10][13]
- Respiratory Protection: If ventilation is inadequate or if vapors/aerosols are generated, a NIOSH-approved respirator with appropriate cartridges must be used.[9][10]

General Handling Protocol

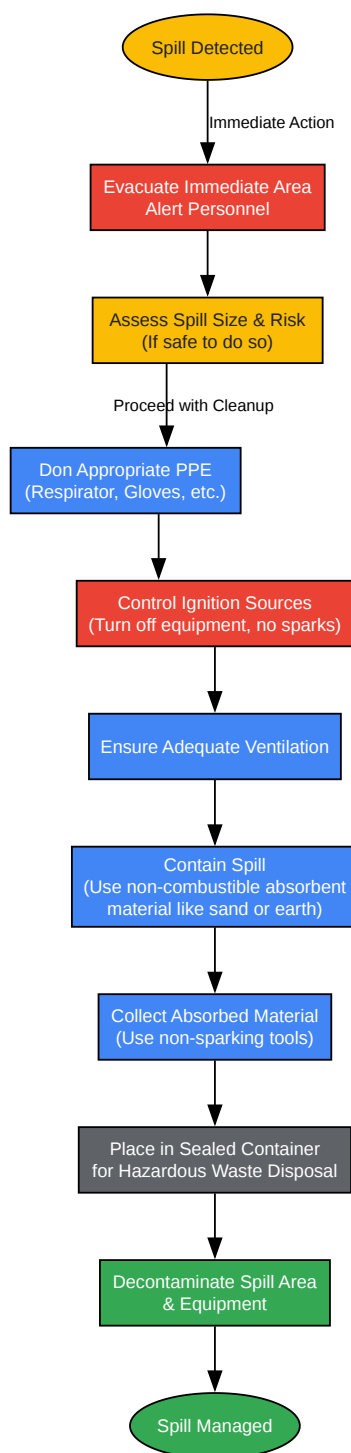
- Preparation: Before starting, ensure all necessary PPE is worn correctly. Clear the work area of any incompatible materials, such as strong oxidizing agents and strong bases.[4][8]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4][8][9] Use only non-sparking tools and take precautionary measures against static discharge by grounding/bonding containers and receiving equipment.[8][10]
- Chemical Transfer: When transferring the liquid, use a funnel or other appropriate equipment to minimize splashing. Perform transfers within a fume hood.
- Usage: Avoid breathing vapors or mist.[9][10] Do not eat, drink, or smoke when using this product.[9][10]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[8][9][10] Decontaminate all equipment used.
- Storage: Store in a designated flammables area in the original, tightly closed container.[3][4][8] The storage area should be cool, dry, and well-ventilated.[4][8][11] Store locked up and separate from oxidizing materials.[9]

Emergency Response Workflows

Immediate and correct response to emergencies such as spills or personnel exposure is critical.

Accidental Release (Spill) Response

The following workflow outlines the protocol for managing a spill of **1,5-Dichloropentane**.



[Click to download full resolution via product page](#)

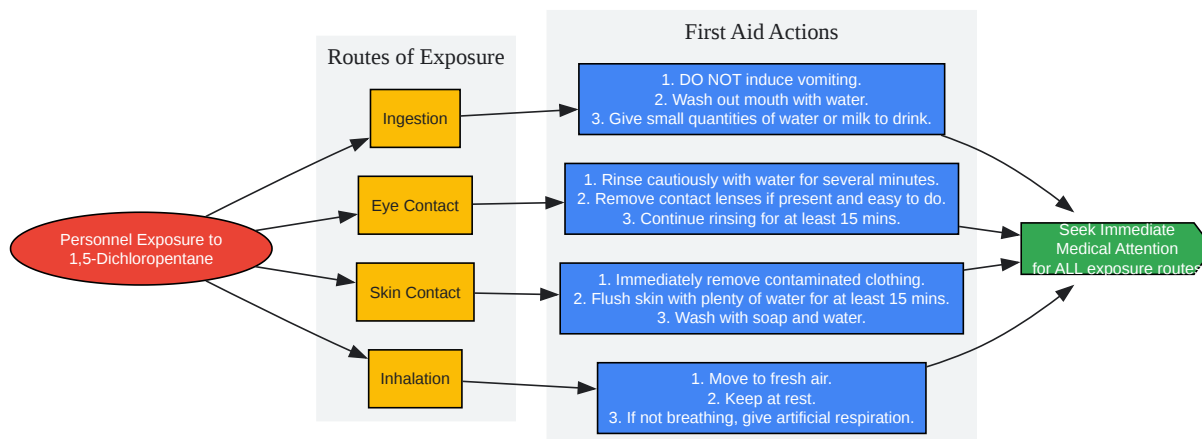
Caption: Workflow for managing a **1,5-Dichloropentane** spill.

Experimental Protocol for Spill Cleanup:

- **Evacuate and Alert:** Immediately evacuate personnel from the vicinity of the spill and alert others in the area.[\[14\]](#)
- **Control Ignition:** Eliminate all ignition sources (no smoking, flares, sparks, or flames).[\[15\]](#) All equipment used during cleanup must be grounded.[\[15\]](#)
- **Ventilate:** Ensure the area is well-ventilated.[\[14\]](#)
- **Don PPE:** Before approaching the spill, don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and protective clothing.[\[14\]](#)
- **Containment:** Stop the leak if it can be done without risk.[\[9\]](#)[\[15\]](#) Contain and collect the spillage with a non-combustible, absorbent material such as sand, earth, or vermiculite.[\[8\]](#)[\[9\]](#) [\[15\]](#) Do not use combustible materials like sawdust.[\[8\]](#)
- **Collection:** Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, closed, and labeled container for disposal.[\[8\]](#)[\[9\]](#)[\[15\]](#)
- **Decontamination:** Wash the spill site after the material has been collected.
- **Disposal:** Dispose of the container and its contents in accordance with all local, regional, national, and international regulations.[\[4\]](#)[\[9\]](#)

First Aid Measures for Exposure

The following diagram illustrates the appropriate first aid response for different routes of exposure.



[Click to download full resolution via product page](#)

Caption: First aid response pathways for **1,5-Dichloropentane** exposure.

Detailed First Aid Protocols:

- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[8][9] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[8][16] Get medical attention immediately.[4][8]
- **Skin Contact:** Immediately flush the contaminated skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[4][8][9] Wash the affected area with soap and water.[16] Seek medical attention if irritation develops or persists.[8]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][8][9] Remove contact lenses if present and easy to do.[8][9] Get immediate medical attention.[4][8][9]
- **Ingestion:** If swallowed, immediately call a poison center or doctor.[9] Wash out the mouth with water.[9] Do NOT induce vomiting unless directed to do so by medical personnel.[8][9] Never give anything by mouth to an unconscious person.[8]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[4][15] A water spray may be used to cool fire-exposed containers.[8][9]
- Specific Hazards: This substance is a flammable liquid.[4] Vapors are heavier than air and may travel to a source of ignition and flash back.[4][8][15] Containers may explode when heated.[4][8]
- Hazardous Combustion Products: Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[4][8]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[4][8][15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. CAS 628-76-2: 1,5-Dichloropentane | CymitQuimica [cymitquimica.com]
2. 1,5-Dichloropentane | C₅H₁₀Cl₂ | CID 12353 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. 1,5-Dichloropentane [chembk.com]
4. assets.thermofisher.com [assets.thermofisher.com]
5. 1,5-Dichloropentane for synthesis 628-76-2 [sigmaaldrich.com]
6. CAS Common Chemistry [commonchemistry.cas.org]
7. 1,5-Dichloropentane | 628-76-2 [chemicalbook.com]
8. fishersci.com [fishersci.com]
9. airgas.com [airgas.com]
10. sigmaaldrich.com [sigmaaldrich.com]
11. echemi.com [echemi.com]
12. benchchem.com [benchchem.com]

- 13. trimaco.com [trimaco.com]
- 14. angenechemical.com [angenechemical.com]
- 15. Dichloropentane | C₅H₁₀Cl₂ | CID 522765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [safety and handling precautions for 1,5-Dichloropentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010660#safety-and-handling-precautions-for-1-5-dichloropentane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com